

Application Notes and Protocols for OctalInd

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Compound of Interest

Compound Name: OctalInd

Cat. No.: B565648

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Introduction

OctalInd, chemically known as Octabromotrimethylphenylindane, is a commercial brominated flame retardant (BFR) utilized in styrenic and engineering thermoplastics^[1]. Its primary function is to inhibit or delay the spread of fire in combustible materials. While the user's request suggests a potential application in life sciences research, publicly available scientific literature to date does not indicate a known biological function, mechanism of action, or involvement in cellular signaling pathways. Therefore, these application notes focus on the dissolution and storage of **OctalInd** as a chemical reagent based on its known physicochemical properties.

Physicochemical Properties of OctalInd

A summary of the key properties of **OctalInd** is presented in the table below for easy reference.

Property	Value	Reference
Chemical Name	4,5,6,7-Tetrabromo-2,3-dihydro-1,1,3-trimethyl-3-(2,3,4,5-tetrabromophenyl)-1H-indene	[1]
Synonyms	OctaInd; Octabromotrimethylphenylindane; Octabromo-1,1,3-trimethyl-3-phenylindane	[1]
CAS Number	1084889-51-9	[1]
Molecular Formula	C18H12Br8	[1]
Molecular Weight	867.52 g/mol	[1]
Appearance	Pale Yellow to Light Brown Solid	[1]
Melting Point	>215°C (decomposes)	[1]
Boiling Point	619.5 ± 55.0 °C (Predicted)	[1]
Density	2.350 ± 0.06 g/cm ³ (Predicted)	[1]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, and Methanol (with heating and sonication)	[1]
Storage	Room Temperature, under inert atmosphere	[1]

Dissolution Protocol for OctaInd

OctaInd is characterized by its low solubility in common organic solvents. The following protocol outlines a general procedure for preparing an **OctaInd** solution. Researchers should adapt this protocol based on their specific experimental needs and solvent compatibility.

Materials:

- **Octalnd** solid
- Appropriate solvent (e.g., Chloroform, Ethyl Acetate, or Methanol)
- Glass vial or flask
- Magnetic stirrer and stir bar or sonicator
- Heating plate (optional, use with caution)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- Weighing: Accurately weigh the desired amount of **Octalnd** solid in a clean, dry glass vial or flask.
- Solvent Addition: Add a small volume of the chosen solvent to the vial.
- Initial Mixing: Gently swirl the vial to wet the solid.
- Assisted Dissolution: Due to its slight solubility, assistance is required for dissolution[1].
 - Sonication: Place the vial in a sonicator bath. Sonicate the mixture in intervals, monitoring for dissolution.
 - Heating and Stirring (use with caution): Gently heat the solvent on a stirring hotplate while continuously stirring the mixture. Avoid excessive heat, as the compound decomposes at high temperatures ($>215^{\circ}\text{C}$)[1]. The predicted boiling point is high, but caution should be exercised with flammable organic solvents.
- Incremental Solvent Addition: Gradually add more solvent while continuing to sonicate or heat and stir until the desired concentration is reached and the solid is fully dissolved.
- Cooling: If heating was used, allow the solution to cool to room temperature. Observe for any precipitation as the solution cools. If precipitation occurs, the solution may be supersaturated at room temperature.

- Filtration (Optional): If any particulate matter remains, the solution can be filtered through a compatible syringe filter (e.g., PTFE for organic solvents).

Storage of OctalInd Solutions

Proper storage is crucial to maintain the integrity of the **OctalInd** solution.

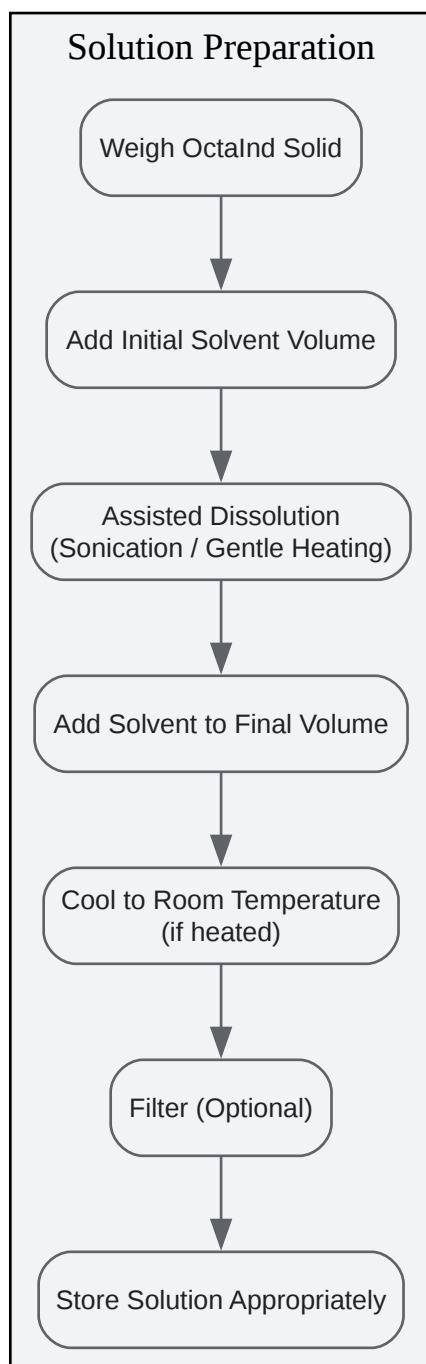
- Short-term Storage: For immediate use, solutions can be stored at room temperature in a tightly sealed container, protected from light.
- Long-term Storage: For longer-term storage, it is recommended to store the solution at 2-8°C to minimize solvent evaporation and potential degradation. The container should be sealed tightly and stored under an inert atmosphere[1]. Before use, allow the solution to warm to room temperature to ensure any precipitated solute redissolves.

Biological Activity and Signaling Pathways

Currently, there is no scientific literature available in the public domain that describes a biological mechanism of action or any associated signaling pathways for **OctalInd**. Its documented use is as a flame retardant in industrial applications[1]. Therefore, diagrams of signaling pathways or detailed experimental protocols for use in a biological context cannot be provided.

Experimental Workflow: Preparation of an OctalInd Solution

The following diagram illustrates a general workflow for the preparation of an **OctalInd** solution, taking into account its limited solubility.



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References

- 1. Octalnd | 1084889-51-9 [chemicalbook.com]
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